

An In-depth Technical Guide to the Physicochemical Properties of Trioleyl Phosphite

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Phosphorous Acid Trioleyl Ester*

Cat. No.: *B1143741*

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Abstract

Trioleyl phosphite, with the chemical formula $C_{54}H_{105}O_3P$, is a high molecular weight organophosphorus compound.^[1] Primarily utilized as a phosphite antioxidant and stabilizer in polymer formulations, its physicochemical properties are of considerable interest in material science and related fields.^{[2][3]} While not a conventional active pharmaceutical ingredient, its role as a potential excipient or in drug delivery systems warrants a thorough understanding of its physical and chemical characteristics. This guide provides a comprehensive overview of the known physicochemical properties of trioleyl phosphite, details relevant experimental protocols for their determination, and presents logical workflows for its synthesis and analysis.

Physicochemical Properties

The quantitative physicochemical data for trioleyl phosphite are summarized in the tables below. It is important to note that due to its high molecular weight and low volatility, properties such as boiling point and melting point are not readily available, as the compound is likely to decompose at elevated temperatures before these transitions can be observed.

Table 1: General and Physical Properties of Trioleyl Phosphite

Property	Value	Source
IUPAC Name	tris[(E)-octadec-9-enyl] phosphite	[1]
Molecular Formula	C ₅₄ H ₁₀₅ O ₃ P	[1]
Molecular Weight	833.4 g/mol	[1]
Appearance	Colorless to light orange/yellow clear liquid	TCI America
Specific Gravity (20/20 °C)	0.88	TCI America
Refractive Index (n _{20/D})	1.47	TCI America
Flash Point	225 °C	TCI America

Table 2: Computed Properties of Trioleyl Phosphite

Property	Value	Source
XLogP3	23.8	[1]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	51	[1]
Exact Mass	832.78013420 Da	[1]
Monoisotopic Mass	832.78013420 Da	[1]
Topological Polar Surface Area	27.7 Å ²	[1]
Heavy Atom Count	58	[1]

Experimental Protocols

Detailed experimental protocols for determining the physicochemical properties of viscous, high molecular weight liquids like trioleyl phosphite are crucial for accurate characterization. Below

are methodologies for key experiments.

Determination of Specific Gravity

The specific gravity of trioleyl phosphite can be determined using the pycnometer or hydrometer method.

- Objective: To measure the ratio of the density of trioleyl phosphite to the density of a reference substance, typically water.
- Methodology (Pycnometer):
 - A clean, dry pycnometer (specific gravity bottle) of a known volume is weighed empty (m_1).
 - The pycnometer is filled with distilled water at a controlled temperature (e.g., 20°C) and weighed (m_2).
 - The pycnometer is emptied, dried, and then filled with trioleyl phosphite at the same controlled temperature and weighed (m_3).
 - The specific gravity (SG) is calculated using the formula: $SG = (m_3 - m_1) / (m_2 - m_1)$.
- Methodology (Hydrometer):
 - A sample of trioleyl phosphite is placed in a graduated cylinder of sufficient depth to allow a hydrometer to float freely.
 - The liquid is brought to a specified temperature (e.g., 20°C).
 - The hydrometer is gently lowered into the liquid.
 - The specific gravity is read directly from the scale on the hydrometer stem at the point where the surface of the liquid meets the scale.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Determination of Refractive Index

The refractive index of viscous liquids like trioleyl phosphite can be measured using a refractometer, following a standard method such as ASTM D1747.[\[7\]](#)

- Objective: To measure the extent to which light is refracted when passing through the substance.
- Apparatus: Abbe refractometer with a circulating bath for temperature control.
- Methodology:
 - The refractometer prisms are cleaned with a suitable solvent (e.g., acetone or ethanol) and allowed to dry.
 - The circulating bath is set to the desired temperature (e.g., 20°C) and allowed to equilibrate with the prisms.
 - A few drops of the trioleyl phosphite sample are placed on the lower prism.
 - The prisms are closed and locked.
 - The light source is positioned, and the eyepiece is adjusted to view the crosshairs.
 - The measurement knob is turned until the boundary line between the light and dark fields is centered on the crosshairs.
 - The refractive index is read from the instrument's scale.[\[8\]](#)[\[9\]](#)

Synthesis of Trialkyl Phosphites (General Protocol)

While a specific protocol for trioleyl phosphite is not readily available in the cited literature, a general method for the synthesis of trialkyl phosphites involves the reaction of phosphorus trichloride with the corresponding alcohol in the presence of a base.[\[10\]](#)

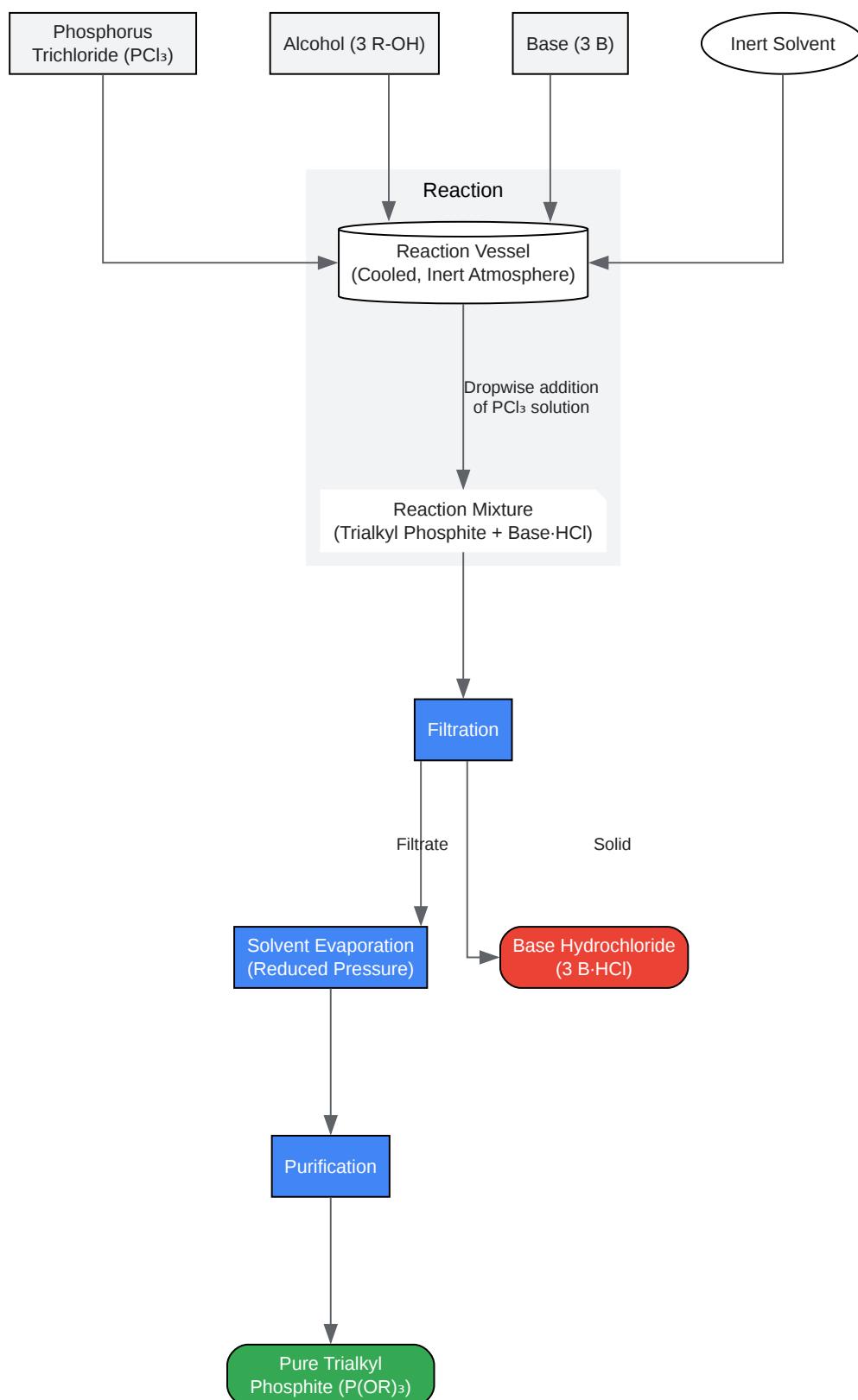
- Objective: To synthesize a trialkyl phosphite from an alcohol and phosphorus trichloride.
- Reaction: $\text{PCl}_3 + 3 \text{ R-OH} + 3 \text{ Base} \rightarrow \text{P}(\text{OR})_3 + 3 \text{ Base}\cdot\text{HCl}$
- Methodology:
 - The alcohol (e.g., oleyl alcohol) and a base (e.g., pyridine or a tertiary amine) are dissolved in an inert, dry solvent (e.g., hexane or toluene) in a reaction vessel equipped

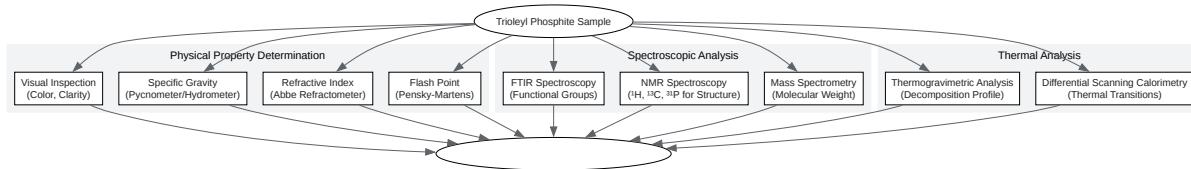
with a stirrer, dropping funnel, and a condenser, under an inert atmosphere (e.g., nitrogen or argon).[\[11\]](#)

- The vessel is cooled in an ice bath.
- A solution of phosphorus trichloride in the same solvent is added dropwise from the dropping funnel with vigorous stirring, maintaining a low temperature.[\[11\]](#)
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and may be gently refluxed to ensure the reaction goes to completion.
- The precipitated base hydrochloride salt is removed by filtration.[\[11\]](#)
- The solvent is removed from the filtrate under reduced pressure.
- The resulting crude trialkyl phosphite can be purified by vacuum distillation, though for a high molecular weight compound like trioleyl phosphite, other purification methods like column chromatography may be necessary.

Mandatory Visualizations

Diagram 1: Generalized Synthesis of Trialkyl Phosphites





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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Trioleyl Phosphite]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1143741#physicochemical-properties-of-trioleyl-phosphite>

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